

Milneb chemical formula and molecular weight

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Compound of Interest		
Compound Name:	Milneb	
Cat. No.:	B1214706	Get Quote

Milneb: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet thorough examination of the available scientific data on **Milneb**, a dithiocarbamate fungicide. The document is intended to serve as a foundational resource for researchers, scientists, and professionals engaged in drug development and related fields. It summarizes the core chemical properties of **Milneb** and addresses the current landscape of publicly accessible information regarding its synthesis, biological activity, and analytical methodologies.

Core Chemical and Physical Properties

Milneb is chemically identified as 3,3'-(1,2-ethanediyl)bis[tetrahydro-4,6-dimethyl-2H-1,3,5-thiadiazine-2-thione]. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.



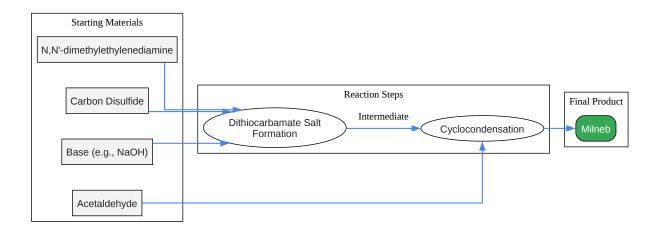
Property	Value	Source(s)
Chemical Formula	C12H22N4S4	[1][2][3][4][5]
Molecular Weight	350.6 g/mol	[1][2][3][5]
Canonical SMILES	CC1NC(SC(=S)N1CCN2C(NC (SC2=S)C)C)C	[1]
InChI Key	JZFICWYCTCCINF- UHFFFAOYSA-N	[1]
CAS Number	3773-49-7	[3]

Synthesis and Manufacturing

Detailed, publicly available protocols for the specific synthesis of **Milneb** are not readily found in the current body of scientific literature. However, the synthesis of related dithiocarbamate fungicides typically involves the reaction of a primary or secondary amine with carbon disulfide in the presence of a base. For **Milneb**, this would likely involve a diamine precursor, N,N'-dimethylethylenediamine, reacting with carbon disulfide, followed by a condensation reaction with an aldehyde, likely acetaldehyde, to form the thiadiazinane ring structure.

A generalized, hypothetical synthesis workflow is presented below. It is important to note that this is a theoretical pathway and may not reflect the actual industrial manufacturing process.





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Caption: A logical workflow for the hypothetical synthesis of **Milneb**.

Mechanism of Action

The precise molecular mechanism of action for **Milneb** is not well-documented in available literature. However, as a dithiocarbamate fungicide, it is presumed to share a general mode of action with other members of this chemical class. Dithiocarbamates are known to be multi-site inhibitors, meaning they interfere with multiple metabolic pathways within the fungal cell. This broad activity is a key reason for their effectiveness and the lower likelihood of resistance development compared to single-site inhibitors.

The primary mode of action is believed to involve the chelation of metal ions, which are essential cofactors for many enzymes. By binding to these metal ions, dithiocarbamates can inactivate a wide range of enzymes, disrupting critical cellular processes such as respiration and the synthesis of essential molecules. Additionally, they can react with sulfhydryl groups of amino acids and enzymes, further contributing to their fungitoxic effects.



Experimental Protocols and Data

Specific experimental protocols detailing the evaluation of **Milneb**'s efficacy, toxicology, or environmental fate are not extensively reported in publicly accessible scientific databases. Research on dithiocarbamates often groups them as a class for analytical and toxicological studies, making it difficult to isolate data specific to **Milneb**.

Analytical Methods

The analysis of dithiocarbamate residues, including **Milneb**, in environmental and biological samples typically involves their conversion to carbon disulfide (CS₂), which is then quantified. More advanced methods may utilize liquid chromatography-mass spectrometry (LC-MS) for the direct detection of the parent compound or its metabolites.

A general workflow for the analysis of dithiocarbamate fungicides is outlined below:



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Caption: A standard experimental workflow for the analysis of fungicides.

Signaling Pathways

Due to the limited specific research on **Milneb**'s mechanism of action, there are no well-defined signaling pathways that are known to be directly modulated by this compound. As a multi-site inhibitor, it is likely that **Milneb**'s effects are not mediated by a single, specific signaling cascade but rather through a broad disruption of cellular homeostasis.

Conclusion

While the fundamental chemical properties of **Milneb** are well-established, a significant gap exists in the publicly available, in-depth technical information regarding its synthesis, specific mechanism of action, and detailed experimental data. The information that is available suggests that its fungicidal activity is consistent with that of other dithiocarbamates, acting as a multi-site inhibitor. This guide serves to consolidate the known information and highlight the



areas where further research is needed to fully characterize this compound for potential applications in research and development.

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